

Essential Safety and Disposal Guidance for XM462

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: XM462

Cat. No.: B12366862

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper handling and disposal of **XM462**, a dihydroceramide desaturase inhibitor utilized in tumor research. As a novel research chemical, it is imperative to handle **XM462** with the utmost care, adhering to stringent laboratory safety protocols. While a specific Safety Data Sheet (SDS) for **XM462** (CAS No. 1045857-53-1) is not publicly available, this guidance is based on general best practices for the safe handling of ceramide-based inhibitors and other research-grade chemical compounds.

Key Chemical Identifiers

Identifier	Value
Chemical Name	XM462
Function	Dihydroceramide Desaturase Inhibitor[1]
CAS Number	1045857-53-1[2]
Chemical Formula	C25H51NO3S[2]
Primary Research Area	Tumor Research[1]

General Safety and Handling Precautions

Given the absence of a specific SDS for **XM462**, researchers should adopt a conservative approach to its handling, treating it as a potentially hazardous substance. The following general safety protocols are recommended:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves, when handling **XM462**.
- **Ventilation:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- **Ingestion and Inhalation:** Avoid ingestion and inhalation of the compound. Do not eat, drink, or smoke in areas where **XM462** is handled or stored.
- **Storage:** Store **XM462** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials. Based on information for the compound, recommended storage is at -80°C for up to 6 months or -20°C for up to 1 month[1].

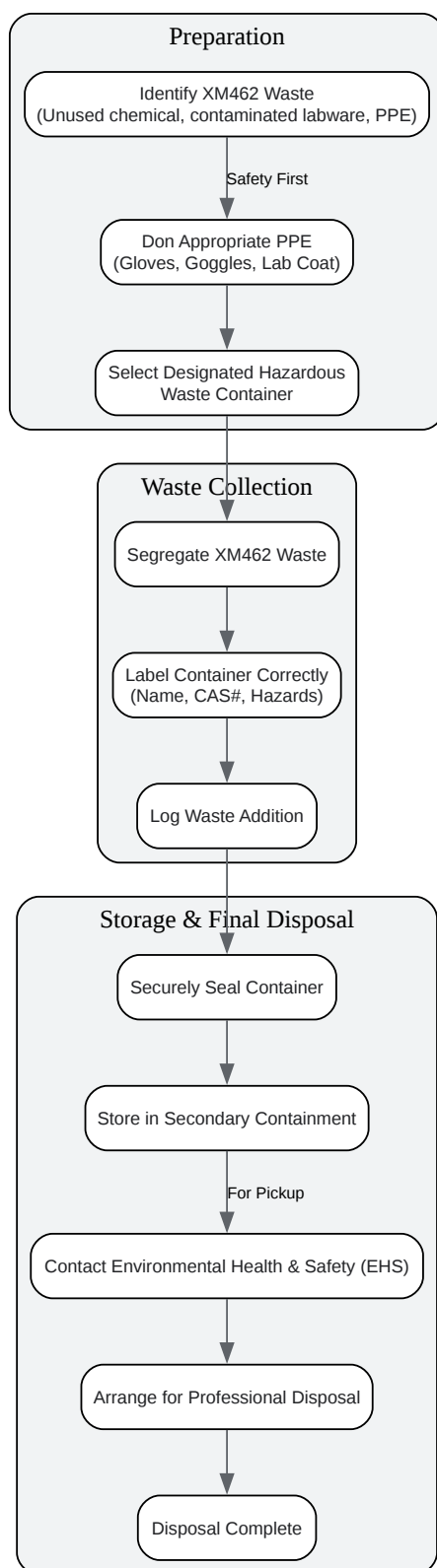
Proper Disposal Procedures

The disposal of **XM462** must comply with all applicable federal, state, and local regulations for hazardous chemical waste. The following is a general procedural workflow for the disposal of research chemicals like **XM462**.

- **Waste Segregation:**
 - Do not mix **XM462** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Collect all materials contaminated with **XM462**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (e.g., gloves), in a designated and clearly labeled hazardous waste container.
- **Waste Container Labeling:**

- The waste container must be labeled with the words "Hazardous Waste," the full chemical name ("**XM462**"), its CAS number (1045857-53-1), and a clear indication of the associated hazards (e.g., "Potentially Toxic," "Handle with Care").
- Maintain a log of the contents and quantities of waste added to the container.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, secure secondary containment area within the laboratory, away from general laboratory traffic and incompatible materials, until it is collected for disposal.
- Waste Pickup and Disposal:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Provide the EHS office with all necessary information about the waste, as per their requirements.
 - Do not attempt to dispose of **XM462** down the drain or in the regular trash.

Logical Workflow for XM462 Disposal



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XM462 Disposal Workflow

Disclaimer: The information provided here is intended as a general guide for trained laboratory personnel. Always consult your institution's specific safety and disposal protocols and, if available, the manufacturer's Safety Data Sheet before handling any chemical. The absence of a warning does not imply that the substance is non-hazardous. All research chemicals should be handled with care by qualified individuals.

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References

- 1. researchgate.net [researchgate.net]
- 2. Small Molecule Inhibitors Targeting Biosynthesis of Ceramide, the Central Hub of the Sphingolipid Network - PMC [pmc.ncbi.nlm.nih.gov]
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com